

# An In-depth Technical Guide to Aldicarb Sulfoxide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, metabolic pathways, and analytical methodologies related to **aldicarb sulfoxide**. The information is intended to support research and development activities involving this compound.

## Core Data and Properties

**Aldicarb sulfoxide** is a key metabolite of the carbamate pesticide aldicarb.<sup>[1][2]</sup> Understanding its properties is crucial for toxicological and environmental assessments.

## Chemical Identity and Molecular Weight

The fundamental chemical identifiers and molecular weight of **aldicarb sulfoxide** are summarized below. The molecular weight may vary slightly between sources due to different calculation methods.<sup>[1][3]</sup>

Property	Value	Citations
IUPAC Name	[(2-methyl-2-methylsulfinylpropylidene)amino] N-methylcarbamate	
CAS Number	1646-87-3	
Chemical Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> S	
Molecular Weight	206.26 g/mol	
Synonyms	Temik sulfoxide, Aldicarb sulphoxide	

## Physicochemical Properties

The physical and chemical properties of **aldicarb sulfoxide** are essential for its handling, analysis, and understanding its environmental fate.

Property	Value	Citations
Physical State	White crystalline solid	
Melting Point	103-106 °C	
Solubility	Soluble in water	
Storage Temperature	2-8°C or -18°C for long-term storage	

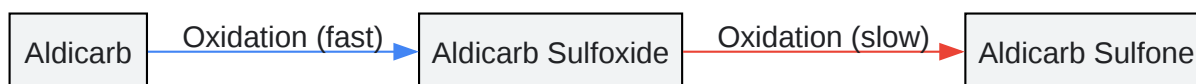
## Biological Activity and Pathways

**Aldicarb sulfoxide**'s primary biological significance lies in its role as a metabolite of aldicarb and its potent inhibitory action on acetylcholinesterase.

### Metabolic Pathway of Aldicarb

Aldicarb is metabolized in organisms and the environment through oxidation. The initial and more rapid step is the oxidation of the sulfur atom to form **aldicarb sulfoxide**. A subsequent,

slower oxidation step converts **aldicarb sulfoxide** to aldicarb sulfone.

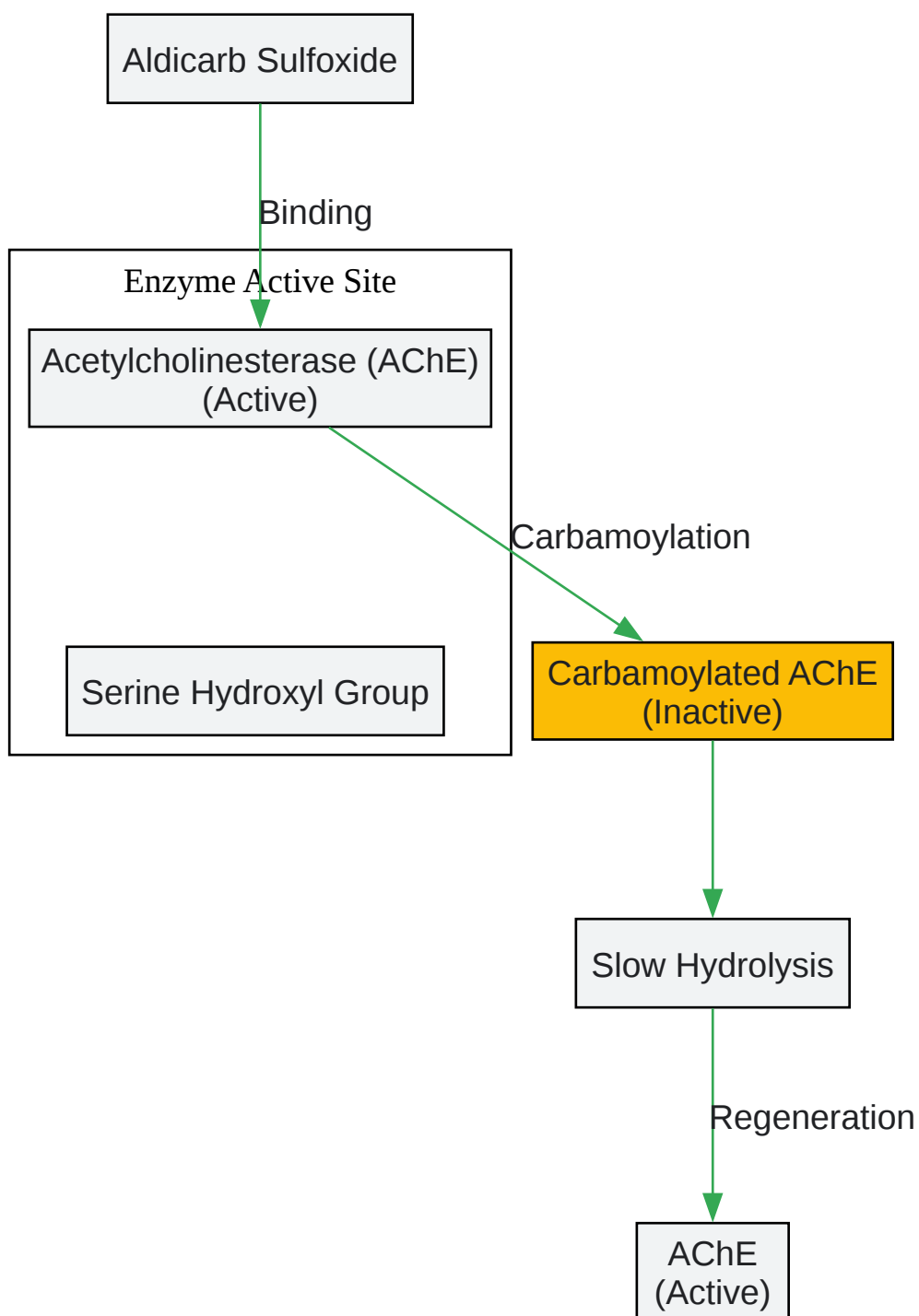


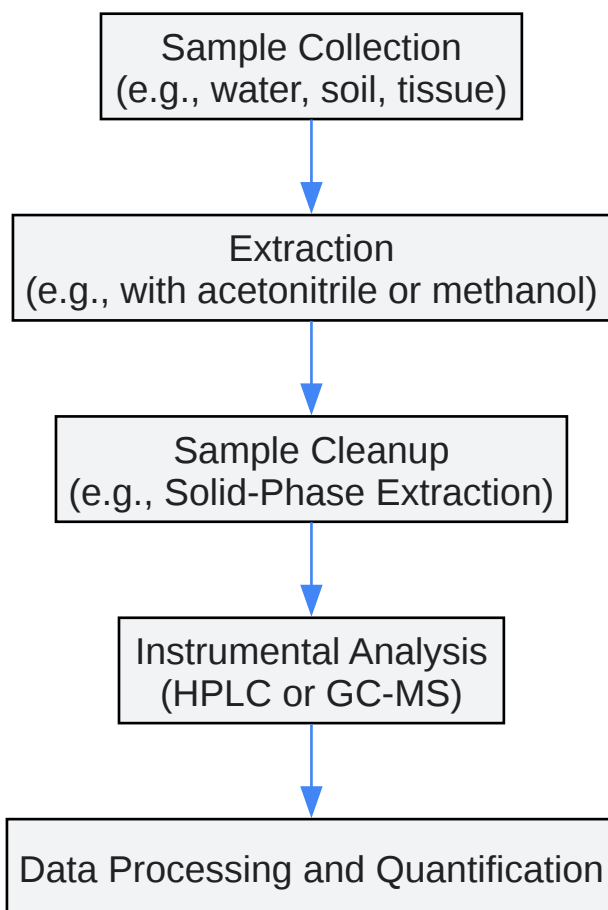
[Click to download full resolution via product page](#)

Metabolic conversion of aldicarb.

## Mechanism of Cholinesterase Inhibition

Like its parent compound, **aldicarb sulfoxide** is a potent inhibitor of acetylcholinesterase (AChE). This inhibition is the primary mechanism of its toxicity. The process involves the carbamylation of the serine hydroxyl group in the active site of the enzyme, rendering it unable to hydrolyze the neurotransmitter acetylcholine. This inhibition is considered pseudo-irreversible because the carbamoylated enzyme is more stable than the acetylated enzyme formed during normal substrate hydrolysis, but it can eventually be hydrolyzed to regenerate the active enzyme.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Aldicarb - Wikipedia [en.wikipedia.org]
- 2. apvma.gov.au [apvma.gov.au]
- 3. Aldicarb-sulfoxide | CAS 1646-87-3 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Aldicarb Sulfoxide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666835#aldicarb-sulfoxide-molecular-weight\]](https://www.benchchem.com/product/b1666835#aldicarb-sulfoxide-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)